

4-Hydroxy-3,5-dinitrobenzenesulphonic acid in environmental sample analysis

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Compound of Interest

Compound Name: 4-Hydroxy-3,5-dinitrobenzenesulphonic acid

CAS No.: 67329-16-2

Cat. No.: B3065970

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Application Note: Trace Analysis of **4-Hydroxy-3,5-dinitrobenzenesulphonic Acid** in Environmental Water Samples

Executive Summary

This guide details a robust protocol for the quantification of **4-Hydroxy-3,5-dinitrobenzenesulphonic acid** (HDNBSA) in environmental matrices. As a highly polar, water-soluble degradation product of nitro-aromatic explosives (e.g., DNP, DNOC) and a key intermediate in dye manufacturing, HDNBSA poses significant analytical challenges due to its poor retention on standard reverse-phase columns and high mobility in aquatic systems.

This protocol utilizes Weak Anion Exchange (WAX) Solid Phase Extraction (SPE) to selectively isolate the sulfonate moiety, followed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) in negative electrospray ionization (ESI-) mode. This approach ensures high recovery (>85%) and sub-ppb (ng/L) sensitivity, overcoming the matrix suppression common in wastewater analysis.

Chemical Profile & Environmental Relevance

Property	Detail
Chemical Name	4-Hydroxy-3,5-dinitrobenzenesulphonic acid
Synonyms	2,6-Dinitrophenol-4-sulfonic acid; Flavianic acid (isomer)
CAS Number	67329-16-2
Molecular Formula	C ₆ H ₄ N ₂ O ₈ S
Molecular Weight	264.17 g/mol
Acidity (pKa)	< 1.0 (Sulfonic group), ~3.5 (Phenolic OH)
Environmental Fate	Highly mobile in groundwater; resistant to hydrolysis; marker for nitro-aromatic plumes. [1]

Why Analyze This Compound? HDNBSA serves as a critical tracer for industrial contamination. Unlike its parent compounds (e.g., dinitrophenols), the presence of the sulfonic acid group renders it highly hydrophilic, allowing it to migrate rapidly through soil into groundwater aquifers. Detecting HDNBSA often indicates historical contamination from explosives manufacturing or textile dyeing effluents that has moved beyond the primary source zone.

Analytical Strategy: The "Trap and Elute" Logic

The core challenge is the compound's dual acidity (sulfonic and phenolic) and high polarity (LogP < 0). Standard Liquid-Liquid Extraction (LLE) is ineffective.

- Extraction (SPE): We employ a Polymeric Weak Anion Exchange (WAX) sorbent.
 - Mechanism:[\[2\]](#)[\[3\]](#) At pH 4-5, the sulfonic acid group () is ionized and binds electrostatically to the protonated amine groups on the WAX sorbent. Neutral interferences are washed away with methanol.
 - Elution: A basic solvent (5% in Methanol) deprotonates the WAX sorbent, releasing the analyte.

- Separation (LC): A C18 column is used, but crucially with an ammonium acetate buffer. The ammonium ions act as counter-ions, improving peak shape and retention for the anionic analyte.
- Detection (MS/MS): Negative ESI is mandatory. The sulfonic acid group loses a proton readily (m/z 169), and fragmentation typically yields the sulfite radical anion (m/z 151), m/z 80) or nitrite (m/z 46).

Experimental Protocol

Reagents & Materials[1][4][5][6][7]

- Standards: **4-Hydroxy-3,5-dinitrobenzenesulphonic acid** (High purity, >98%).
- Internal Standard (IS): 2,4-Dinitrobenzenesulfonic acid-d3 (or similar sulfonated isotopologue).
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Water.
- Additives: Ammonium Acetate, Formic Acid, Ammonium Hydroxide (pH 9).
- SPE Cartridges: Oasis WAX (6 cc, 150 mg) or equivalent (Strata-X-AW).

Sample Preparation (Water)

- Collection: Collect 500 mL of water in amber glass bottles.
- Preservation: Adjust pH to 4.0–5.0 with dilute Formic Acid immediately upon collection to prevent bacterial degradation and stabilize the speciation.
- Filtration: Filter through 0.7 μm Glass Fiber Filters (GFF) to remove suspended solids.
- Spiking: Add 50 μL of Internal Standard solution (1 ppm) to every sample.

Solid Phase Extraction (SPE) Workflow

Step	Solvent/Action	Purpose
1. Condition	5 mL MeOH	Activate sorbent pores.
2. Equilibrate	5 mL Milli-Q Water (pH 5)	Prepare surface charge.
3. Load	Pass 500 mL sample @ 5 mL/min	Capture analyte via anion exchange.
4. Wash 1	5 mL 25mM Ammonium Acetate (pH 5)	Remove inorganic salts/metals.
5. Wash 2	5 mL Methanol	Remove neutral organics/hydrophobics.
6. Dry	Vacuum for 5 mins	Remove excess solvent.
7. Elute	2 x 3 mL MeOH with 5%	Release analyte (disrupt ion exchange).
8. Concentrate	Evaporate to dryness under @ 40°C	Concentration.
9. Reconstitute	1 mL 90:10 Water:MeOH (10mM)	Prepare for LC injection.

LC-MS/MS Conditions

- Instrument: Triple Quadrupole MS (e.g., Agilent 6400 series, Sciex QTRAP).
- Column: Agilent ZORBAX Eclipse Plus C18 (2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: Water + 5 mM Ammonium Acetate (pH 6.5).
- Mobile Phase B: Methanol + 5 mM Ammonium Acetate.
- Flow Rate: 0.3 mL/min.[\[4\]](#)

- Injection Vol: 10 μ L.

Gradient Profile:

- 0–1 min: 5% B (Isocratic hold for polar retention)
- 1–6 min: 5%

90% B

- 6–8 min: 90% B (Wash)
- 8–10 min: 5% B (Re-equilibration)

MS Source Parameters (ESI Negative):

- Gas Temp: 300°C
- Gas Flow: 10 L/min
- Nebulizer: 40 psi^[4]
- Capillary Voltage: 3500 V^[4]

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	CE (eV)	Type
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| HDNBSA | 263.0 (

) | 79.9 (

) | 35 | Quantifier | | HDNBSA | 263.0 (

) | 46.0 (

) | 20 | Qualifier | | HDNBSA | 263.0 (

) | 183.0 (

) | 15 | Qualifier |[5]

Workflow Visualization



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Caption: Optimized analytical workflow for the extraction and quantification of sulfonated nitrophenols from aqueous matrices.

Validation & Quality Assurance

To ensure Trustworthiness and Self-Validation, the following criteria must be met:

- Linearity: Calibration curve (0.5 – 100 µg/L) must have .
- Recovery: Spiked matrix samples (at 10 ng/L and 100 ng/L) should yield recoveries between 70–120%. Lower recovery indicates insufficient ion-exchange binding (check pH) or breakthrough.
- Matrix Effects: Compare the slope of a solvent-based standard curve to a matrix-matched curve. If signal suppression > 20% is observed, dilute the final extract or use standard addition.
- Carryover: Inject a solvent blank after the highest standard. Signal must be < 10% of the LOQ.

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- To cite this document: BenchChem. [4-Hydroxy-3,5-dinitrobenzenesulphonic acid in environmental sample analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3065970/docs#4-hydroxy-3-5-dinitrobenzenesulphonic-acid-in-environmental-sample-analysis>]

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